

# Navigating MRS2690: A Technical Guide to Solubility and Stability in Experimental Buffers

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## Compound of Interest

Compound Name: MRS2690

Cat. No.: B10772397

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For researchers, scientists, and drug development professionals utilizing the potent P2Y14 receptor agonist **MRS2690**, achieving reliable and reproducible results hinges on the proper preparation and handling of the compound. This technical support guide provides a comprehensive overview of **MRS2690**'s solubility and stability in common experimental buffers, complete with troubleshooting advice and frequently asked questions to ensure the integrity of your experiments.

## Summary of MRS2690 Properties

**MRS2690** is a potent and selective agonist for the P2Y14 receptor, a G protein-coupled receptor involved in various physiological processes, including immune responses.<sup>[1][2][3][4]</sup> For experimental use, it is typically supplied as a solid and reconstituted in water.<sup>[1][2][3][4]</sup>

Property	Value	Source
Molecular Weight	626.33 g/mol	[3]
Formula	C <sub>15</sub> H <sub>22</sub> N <sub>2</sub> Na <sub>2</sub> O <sub>16</sub> P <sub>2</sub> S	[3]
Purity	≥98%	[3]
Storage (Solid)	-20°C	[3]
Reconstitution	Typically in water	[1][2][3][4]

## Experimental Protocols: Solution Preparation

While specific solubility data in various buffers is not extensively published, a general protocol for preparing **MRS2690** solutions can be established based on its common use in aqueous solutions for in vitro assays.

Objective: To prepare a stock solution of **MRS2690** for use in cell-based assays.

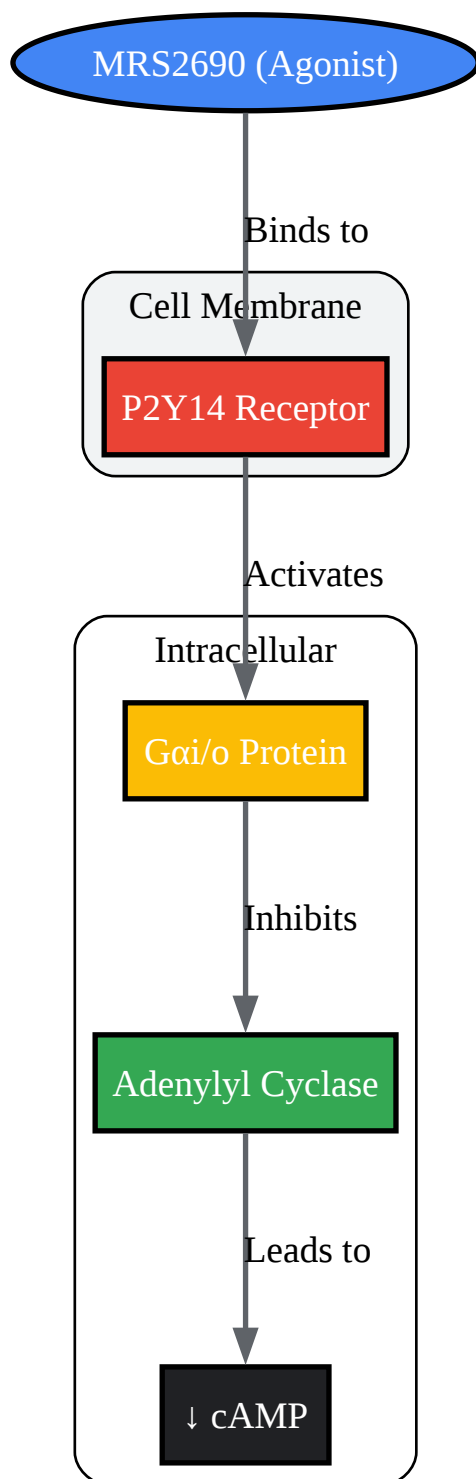
Materials:

- **MRS2690** solid compound
- Sterile, nuclease-free water
- Vortex mixer
- Sterile microcentrifuge tubes

Procedure:

- Determine the required concentration and volume of the stock solution. It is advisable to prepare a concentrated stock solution to minimize the volume of solvent added to your experimental system.
- Calculate the mass of **MRS2690** needed. Use the following formula:  $\text{Mass (g)} = \text{Desired Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- Equilibrate the **MRS2690** vial to room temperature before opening to prevent condensation.
- Weigh the required amount of **MRS2690** in a sterile microcentrifuge tube.
- Add the calculated volume of sterile water to the tube.
- Vortex thoroughly until the solid is completely dissolved.
- Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.

- Store the aliquots at -20°C.



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